

# AMG131 solubility and stability for experiments

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Compound of Interest		
Compound Name:	AMG131	
Cat. No.:	B1664859	Get Quote

# **Application Notes and Protocols for AMG131**

For Researchers, Scientists, and Drug Development Professionals

### Introduction

AMG131, also known as INT131, is a potent and selective, non-thiazolidinedione (TZD) modulator of the peroxisome proliferator-activated receptor y (PPARy).[1][2][3] It is a second-generation selective PPARy modulator (SPPARM) developed to provide the therapeutic benefits of insulin sensitization and glucose lowering for type 2 diabetes mellitus, while minimizing the side effects associated with full PPARy agonists, such as edema and weight gain.[2][3][4] AMG131 binds to PPARy with a high affinity, having a Ki of approximately 10 nM. [1][5] This binding occurs within the same pocket as TZDs but interacts with the receptor at distinct points, leading to a unique conformational change and a differentiated pattern of gene transcription.[1][2]

# **Physicochemical Properties**



Property	Value
Synonyms	INT131, T131, AMG 131, Ibrigampar[6][7][8][9]
Molecular Formula	C21H12Cl4N2O3S[5][6][8][9][10]
Molecular Weight	514.2 g/mol [5][8]
Appearance	Solid powder[6][9]
CAS Number	315224-26-1[5][6][8][9]

## **Solubility Data**

**AMG131** is a hydrophobic compound with limited solubility in aqueous solutions. The following tables provide solubility data for both in vitro and in vivo experimental preparations.

Table 1: Solubility for In Vitro Applications

Solvent	Concentration	Notes
DMSO	250 mg/mL	Ultrasonic assistance may be required.[5]
1-10 mg/mL	Sparingly soluble.[6]	
Ethanol	0.1-1 mg/mL	Slightly soluble.[6]
Water	Not Soluble	-[9]

**Table 2: Formulations for In Vivo Applications** 

Formulation	Achievable Concentration	Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (4.05 mM)	Results in a clear solution.[1]
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (4.05 mM)	Results in a clear solution. Use with caution for dosing periods longer than two weeks.[1]



## **Stability and Storage**

Proper storage of AMG131 is critical to maintain its integrity and activity for experimental use.

**Table 3: Storage Recommendations** 

Form	Storage Temperature	Shelf Life	Notes
Solid Powder	-20°C	3 years	For long-term storage. [5][9]
0 - 4°C	2 years	For short-term storage; keep dry and dark.[5][9]	
Ambient	Stable for shipping	Stable for a few weeks during ordinary shipping.[9]	
Stock Solution (in solvent)	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.[1][5]
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.[1][5]	
Working Solution (for in vivo use)	N/A	Use same day	It is recommended to prepare fresh for each experiment.[1]

# **Experimental Protocols**

# Protocol 1: Preparation of AMG131 Stock Solution (e.g., 20.8 mg/mL in DMSO)

- Weigh the desired amount of solid AMG131 powder in a sterile conical tube.
- Add the appropriate volume of 100% DMSO to achieve the target concentration.



- If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[1]
- Once fully dissolved, aliquot the stock solution into smaller volumes in sterile cryovials to prevent degradation from repeated freeze-thaw cycles.[1]
- Store the aliquots as recommended in Table 3.

# Protocol 2: Preparation of AMG131 Working Solution for In Vivo Administration (Aqueous-based)

This protocol is for preparing a 1 mL working solution with a final concentration of 2.08 mg/mL. [1]

- Begin with a 20.8 mg/mL stock solution of AMG131 in DMSO.
- In a sterile tube, add 400 μL of PEG300.
- Add 100 μL of the 20.8 mg/mL DMSO stock solution to the PEG300 and mix thoroughly.
- Add 50 μL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL. Mix thoroughly.
- The final concentration will be 2.08 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- This working solution should be prepared fresh on the day of use.[1]

# Protocol 3: Preparation of AMG131 Working Solution for In Vivo Administration (Oil-based)

This protocol is for preparing a 1 mL working solution with a final concentration of 2.08 mg/mL. [1]

- Begin with a 20.8 mg/mL stock solution of AMG131 in DMSO.
- In a sterile tube, add 900 μL of corn oil.



- Add 100 μL of the 20.8 mg/mL DMSO stock solution to the corn oil.
- Mix thoroughly until the solution is homogeneous.
- The final concentration will be 2.08 mg/mL in a vehicle of 10% DMSO and 90% Corn Oil.
- This working solution should be prepared fresh on the day of use.[1]

### **Mechanism of Action & Signaling Pathway**

AMG131 is a selective modulator of PPARy, a nuclear receptor that is a key regulator of adipocyte differentiation and glucose homeostasis.[7] Upon binding, AMG131 induces a conformational change in PPARy, leading to the recruitment of a specific set of coactivators and corepressors.[2][4][11] This AMG131-PPARy complex then forms a heterodimer with the retinoid X receptor (RXR). The complete complex binds to PPAR response elements (PPREs) on the DNA, which in turn modulates the transcription of target genes involved in glucose and lipid metabolism.[4] This selective modulation is thought to enhance insulin sensitivity, primarily through the PI3K signaling pathway, leading to improved glycemic control.[12]



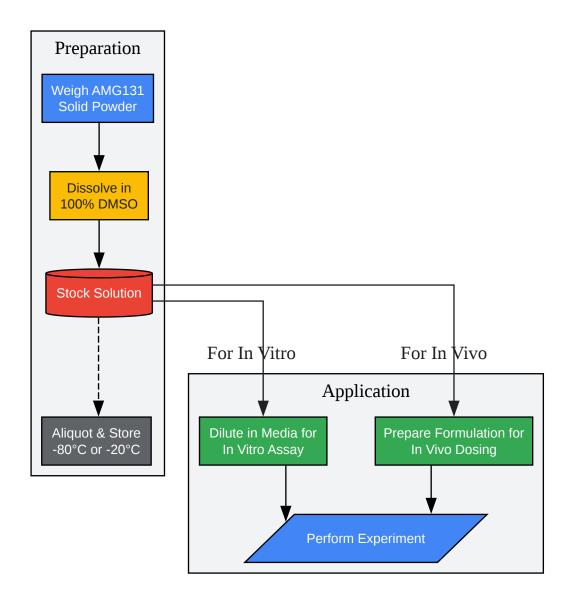
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Caption: **AMG131** binds PPARy, leading to gene transcription modulation.

### **Experimental Workflow**

The following diagram outlines a general workflow for the preparation and use of **AMG131** in experiments.





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Caption: Workflow for preparing **AMG131** solutions for experiments.

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#### Methodological & Application





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